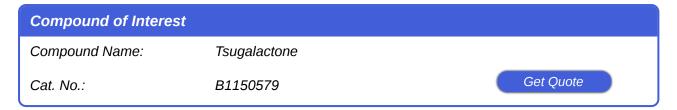


Unveiling Tsugaforrestolide: A Technical Guide to a Novel Anti-Inflammatory Lactone

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For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of Tsugaforrestolide, a recently identified bisabolane-type sesquiterpene lactone. As the term "**Tsugalactone**" does not correspond to a recognized chemical entity in major databases, this guide focuses on the scientifically characterized Tsugaforrestolide, isolated from the coniferous tree Tsuga forrestii.

Chemical Identity and Properties

Tsugaforrestolide is a structurally unique sesquiterpenoid featuring a C-15 carboxylated bisabolane skeleton with a 12,9-lactone moiety.[1][2] To date, a specific CAS Registry Number and a standardized IUPAC name for Tsugaforrestolide have not been publicly indexed. The elucidation of its chemical structure and absolute configuration was achieved through a combination of advanced spectroscopic methods, including GIAO NMR calculations with DP4+ probability analysis, electronic circular dichroism (ECD), and single-crystal X-ray diffraction analysis.[1][2]

Table 1: Chemical and Physical Properties of Tsugaforrestolide



Property	Value	Reference
Molecular Formula	C15H22O3	[1] (inferred from structure)
Molecular Weight	250.34 g/mol	(Calculated)
Class	Bisabolane-type sesquiterpene lactone	
Source Organism	Tsuga forrestii	_

Biological Activity and Mechanism of Action

Tsugaforrestolide has demonstrated significant anti-inflammatory properties. The primary reported biological activity is the potent inhibition of lipopolysaccharide (LPS)-induced nitric oxide (NO) production in RAW 264.7 macrophage cells.

Table 2: In Vitro Anti-inflammatory Activity of Tsugaforrestolide

Assay	Cell Line	IC50 Value	Positive Control	IC₅₀ of Control	Reference
LPS-induced Nitric Oxide (NO) Production	RAW 264.7 macrophages	7.1 μΜ	BAY11-7082	8.7 μΜ	

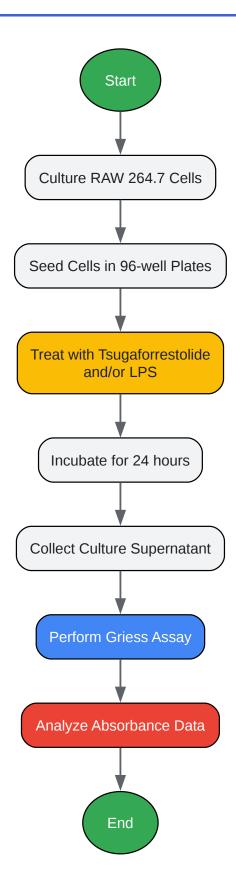
The inhibition of NO production, a key mediator in inflammatory processes, suggests that Tsugaforrestolide may exert its anti-inflammatory effects through modulation of inflammatory signaling pathways. A likely target is the Nuclear Factor-kappa B (NF-kB) signaling pathway, a central regulator of inflammatory gene expression, including the inducible nitric oxide synthase (iNOS) responsible for NO production.

Below is a proposed logical workflow for the anti-inflammatory action of Tsugaforrestolide based on its observed effects.









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